

Solubility of Magnesium Lactate Dihydrate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Magnesium lactate dihydrate*

Cat. No.: *B1143257*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **magnesium lactate dihydrate** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on compiling qualitative descriptions from reputable sources and presenting a standardized experimental protocol for determining solubility. This guide is intended to be a valuable resource for researchers and professionals in drug development and formulation who require information on the solubility characteristics of this compound.

Overview of Magnesium Lactate Dihydrate

Magnesium lactate dihydrate is the magnesium salt of lactic acid, commonly used as a mineral supplement and a food additive. Its solubility is a critical physicochemical property that influences its bioavailability, formulation, and manufacturing processes. While its solubility in aqueous solutions is well-documented, its behavior in organic solvents is less characterized.

Solubility Data

Comprehensive searches of scientific databases and chemical supplier information reveal a consensus on the qualitative solubility of **magnesium lactate dihydrate** in ethanol. However, specific quantitative data for a range of organic solvents is not readily available. The following table summarizes the existing information.

Organic Solvent	Temperature (°C)	Solubility
Ethanol (96%)	Not Specified	Practically Insoluble[1][2][3][4][5][6][7][8][9]
Ethanol	Not Specified	Partially Soluble[10]

Note: The term "practically insoluble" as defined by the European Pharmacopoeia indicates that more than 10,000 parts of solvent are required to dissolve one part of solute.

Experimental Protocol for Solubility Determination

The following is a detailed, generalized experimental protocol for determining the solubility of a compound like **magnesium lactate dihydrate** in an organic solvent. This method is based on the widely accepted shake-flask technique.

Objective: To determine the equilibrium solubility of **magnesium lactate dihydrate** in a specific organic solvent at a controlled temperature.

Materials:

- **Magnesium Lactate Dihydrate** (analytical grade)
- Selected Organic Solvent (e.g., methanol, ethanol, acetone, isopropanol) of high purity
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Vials with screw caps

- Analytical instrumentation for concentration analysis (e.g., HPLC, UV-Vis Spectrophotometer, or Atomic Absorption Spectroscopy for magnesium ion analysis)

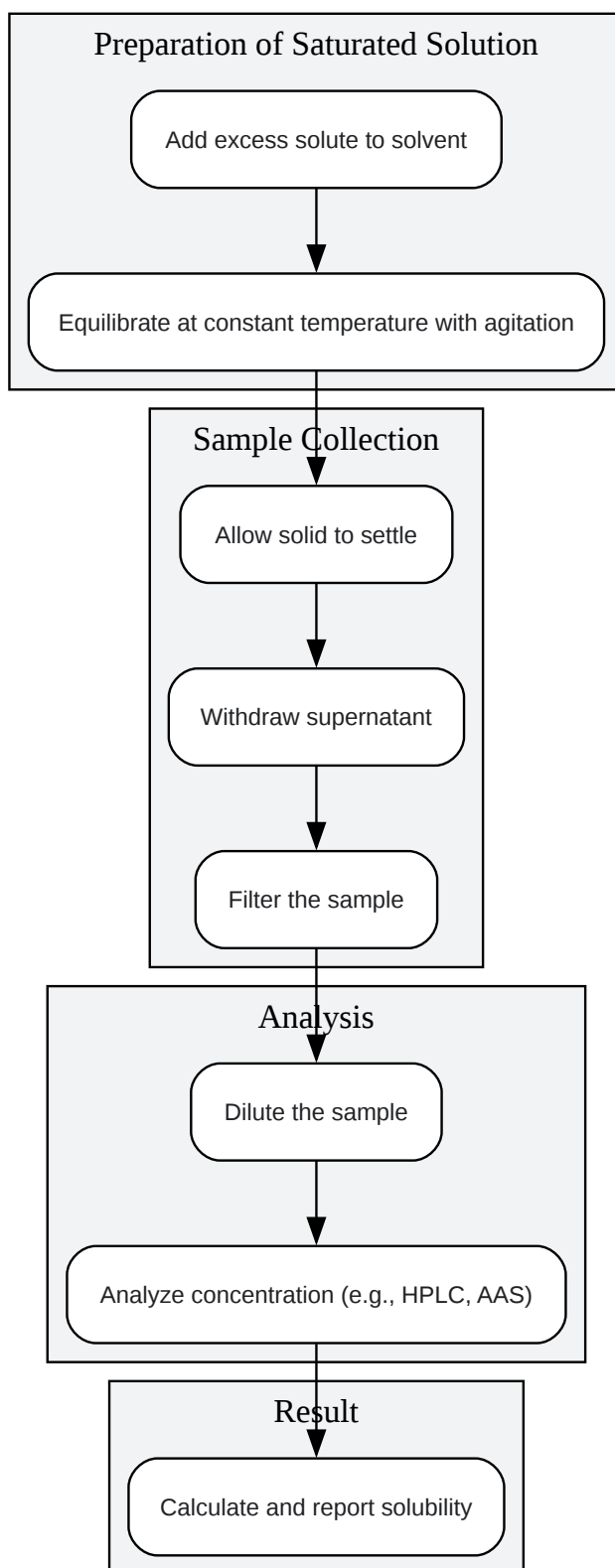
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **magnesium lactate dihydrate** to a series of vials containing a known volume of the organic solvent. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. Preliminary studies may be required to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the controlled temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a pipette or syringe.
 - Immediately filter the sample through a syringe filter into a clean, dry vial to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Analysis of Solute Concentration:
 - Accurately dilute the filtered sample with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Analyze the concentration of **magnesium lactate dihydrate** in the diluted sample using a validated analytical method.

- HPLC: High-Performance Liquid Chromatography can be used to quantify the lactate ion.
- UV-Vis Spectrophotometry: If the molecule has a suitable chromophore, UV-Vis spectrophotometry can be employed.
- Atomic Absorption Spectroscopy (AAS): This method is suitable for accurately determining the concentration of magnesium ions.
- Prepare a calibration curve using standard solutions of known concentrations of **magnesium lactate dihydrate**.
- Data Calculation and Reporting:
 - Calculate the concentration of **magnesium lactate dihydrate** in the original undiluted sample based on the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL, g/100 mL, or mol/L.
 - The experiment should be performed in triplicate to ensure the reproducibility of the results.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of **magnesium lactate dihydrate**.

Conclusion

While quantitative data on the solubility of **magnesium lactate dihydrate** in a wide array of organic solvents is scarce in existing literature, the consistent reporting of its practical insolubility in ethanol provides a foundational understanding for formulation scientists. The provided experimental protocol offers a robust framework for researchers to determine the solubility in specific solvents of interest, thereby generating the necessary data for their drug development programs. Future research in this area would be highly beneficial to the pharmaceutical community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Magnesium Lactate EP BP FCC Food Grade Manufacturers [anmol.org]
- 2. behansar.com [behansar.com]
- 3. uspbpep.com [uspbpep.com]
- 4. fao.org [fao.org]
- 5. Magnesium Lactate EP BP Pure AR LR Manufacturers, with SDS MSDS [mubychem.com]
- 6. cphi-online.com [cphi-online.com]
- 7. Magnesium L-lactate trihydrate CAS#: 18917-93-6 [m.chemicalbook.com]
- 8. fao.org [fao.org]
- 9. drugfuture.com [drugfuture.com]
- 10. solverchembooks.com [solverchembooks.com]
- To cite this document: BenchChem. [Solubility of Magnesium Lactate Dihydrate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143257#solubility-of-magnesium-lactate-dihydrate-in-different-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com